

Nootkatone: A Novel Biopesticide for the Control of Ticks and Mosquitoes

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Compound of Interest

Compound Name: Nootkatone

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Application Notes and Protocols for Researchers and Drug Development Professionals

Nootkatone, a naturally occurring sesquiterpene found in grapefruit peel and Alaska yellow cedar trees, has emerged as a promising and effective biopesticide for the control of various arthropod vectors, including ticks and mosquitoes.[1][2] Its dual-action as a repellent and insecticide, coupled with a favorable safety profile for humans and non-target organisms, positions it as a valuable tool in public health and vector management programs.[3][4][5] This document provides detailed application notes, experimental protocols, and data summaries to guide researchers, scientists, and drug development professionals in the evaluation and application of **nootkatone**.

Efficacy of Nootkatone

Nootkatone has demonstrated significant efficacy against a range of medically important tick and mosquito species. Its performance is comparable to or, in some cases, exceeds that of existing synthetic repellents like DEET and picaridin.[6][7][8]

Acaricidal and Repellent Activity Against Ticks

Nootkatone is effective against several tick species, including the blacklegged tick (*Ixodes scapularis*), the lone star tick (*Amblyomma americanum*), the American dog tick (*Dermacentor variabilis*), and the brown dog tick (*Rhipicephalus sanguineus*).[9][10]

Table 1: Acaricidal Activity of **Nootkatone** Against Tick Nymphs

Tick Species	Bioassay	LC50 (µg/cm ²)	LC90 (µg/cm ²)	Citation
Amblyomma americanum	Vial Assay	0.352	1.001	[10]
Dermacentor variabilis	Vial Assay	0.233	0.644	[10]
Ixodes scapularis	Vial Assay	0.169	0.549	[10]
Rhipicephalus sanguineus	Vial Assay	0.197	0.485	[10]

Table 2: Repellent Activity of (+)-**Nootkatone** Against Adult Ticks

Tick Species	Bioassay	EC50 (µg/cm ²)	Notes	Citation
Ixodes scapularis	Vertical Filter Paper	0.87	100% repellency at 4.13 µg/cm ²	[4][11]
Dermacentor variabilis	Vertical Filter Paper	252	100% repellency at 825 µg/cm ²	[4][11]
Amblyomma americanum	Vertical Filter Paper	2313	Only 72% repellency at 3300 µg/cm ²	[4][11]

Mosquitocidal and Repellent Activity Against Mosquitoes

Nootkatone has shown both lethal and repellent effects against important mosquito vectors such as *Aedes aegypti* and *Aedes albopictus*.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Table 3: Insecticidal Activity of **Nootkatone** Against *Aedes* spp.

Species	Strain	LC50 (mg/bottle)	Citation
Aedes aegypti	New Orleans (Permethrin-Susceptible)	0.21	[7]
Aedes aegypti	Vergel (Permethrin-Resistant)	0.42	[7]
Aedes albopictus	ATM-NJ95	0.23	[7]
Aedes albopictus	Coatzacoalcos	0.26	[7]

Table 4: Repellent Activity of **Nootkatone** Against *Aedes aegypti*

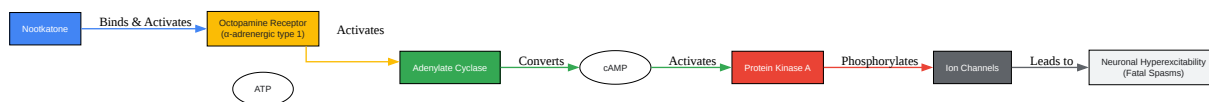
Concentration	Bioassay	Efficacy Comparison	Citation
20%	RIBB	Comparable to 7% DEET or 5% picaridin	[6][7][8]

Mechanism of Action

Nootkatone exhibits a multi-modal mechanism of action, affecting the nervous system of susceptible arthropods. Evidence suggests it acts as a potent modulator of octopamine and GABAergic signaling pathways.[5][12][13]

Octopamine Receptor Activation

Nootkatone is known to activate the α -adrenergic type 1 octopamine receptor in arthropods.[5][12][14] This activation leads to an increase in intracellular cyclic AMP (cAMP) levels, resulting in neuronal hyperexcitability, which manifests as fatal spasms in the target pests.[14][15]

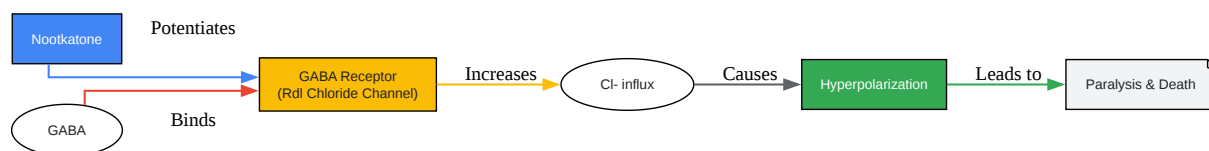


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Caption: **Nootkatone's** activation of the octopamine receptor signaling cascade.

Potentialiation of GABAergic Signaling

Recent studies have revealed that **nootkatone** also potentiates GABA (γ-aminobutyric acid)-mediated signaling by modulating the Rdl (resistant to dieldrin) GABA-gated chloride channel. [13] This potentiation enhances the inhibitory effects of GABA, leading to paralysis and death at higher concentrations.[13]



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Caption: **Nootkatone's** potentiation of the GABAergic signaling pathway.

Experimental Protocols

The following are detailed protocols for key experiments commonly used to evaluate the efficacy of **nootkatone** against ticks and mosquitoes.

Tick Repellency Bioassay (Vertical Filter Paper Method)

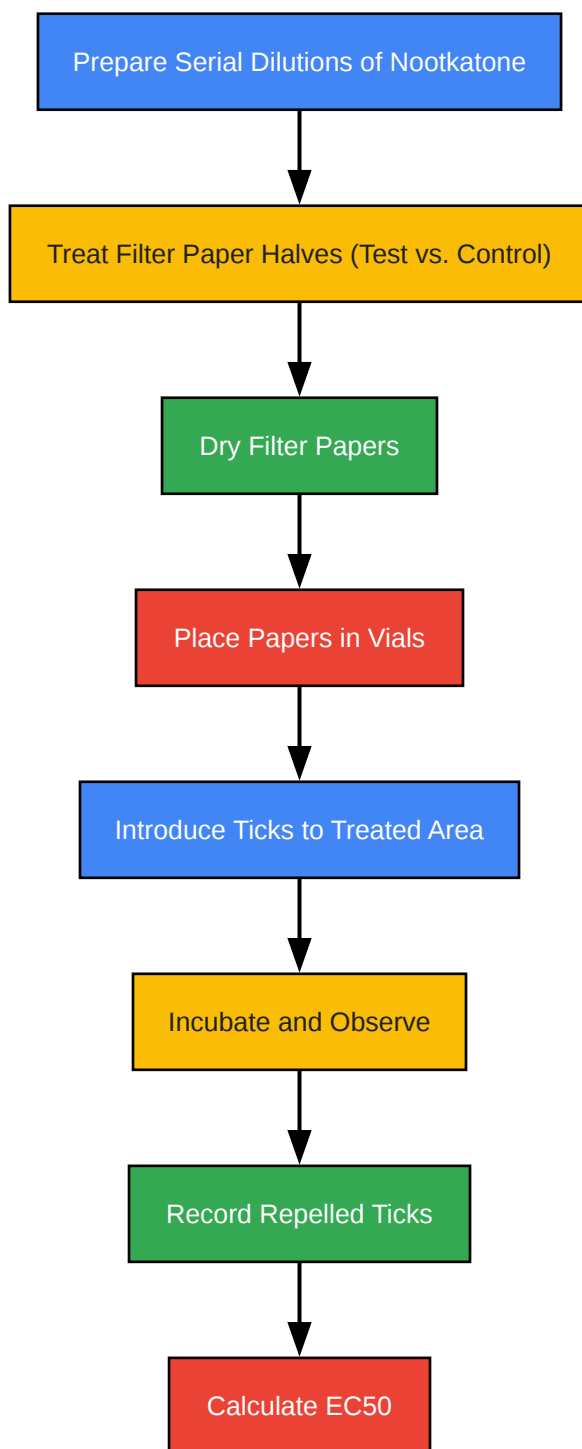
This assay assesses the concentration of a compound required to repel ticks.

Materials:

- Whatman No. 1 filter paper (4.5 cm x 5 cm rectangles)
- Test compound solution (e.g., **nootkatone** in acetone)
- Control solution (acetone)
- Glass vials
- Forceps
- Unfed adult ticks (e.g., *Ixodes scapularis*)
- Incubator (25°C, 95% RH, 14:10 L:D photoperiod)

Procedure:

- Prepare serial dilutions of the test compound in the solvent.
- Treat the bottom half (2.5 cm) of the filter paper rectangles with 150 µL of the test solution. Treat the top half with the solvent control.
- Allow the filter papers to dry completely in a fume hood.
- Fold the filter papers in half lengthwise and place them in glass vials.
- Introduce a single adult tick onto the bottom (treated) half of the filter paper.
- Place the vials in an incubator and observe the tick's movement.
- A tick is considered repelled if it moves to the untreated upper half of the filter paper and remains there for at least 5 minutes.
- Record the number of repelled ticks for each concentration.
- Calculate the EC₅₀ (Effective Concentration to repel 50% of the ticks) using probit analysis.



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Caption: Workflow for the tick vertical filter paper repellency bioassay.

Mosquito Insecticide Bioassay (CDC Bottle Bioassay)

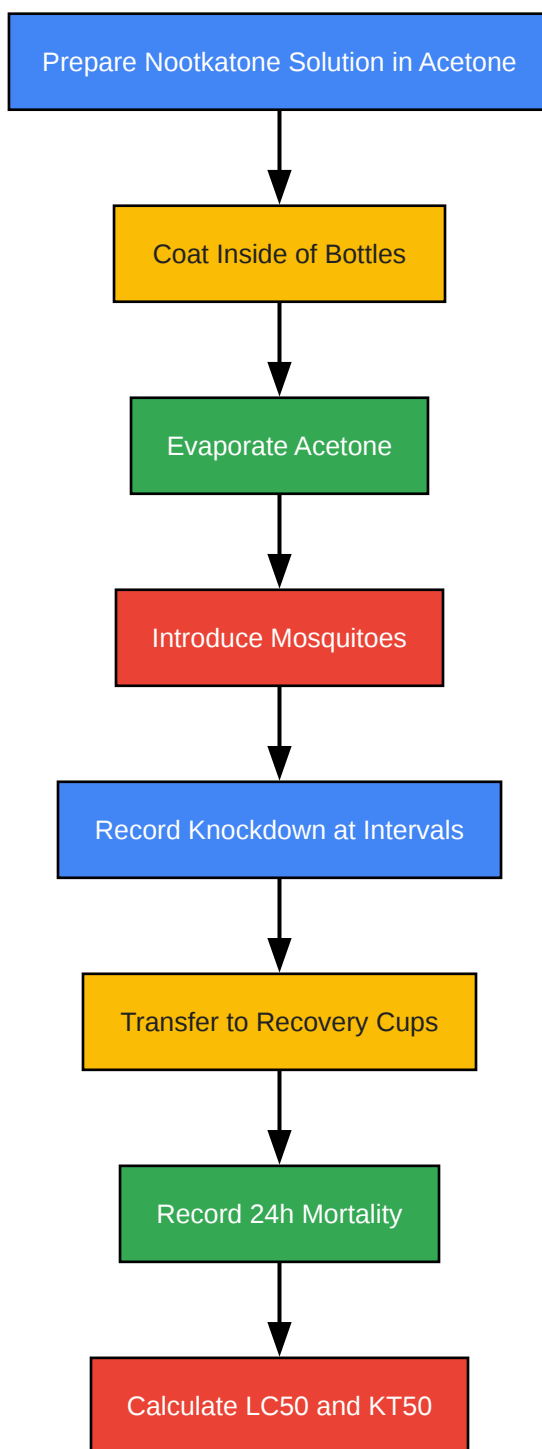
This assay determines the susceptibility of mosquitoes to an insecticide.

Materials:

- 250 ml Wheaton bottles
- Technical grade insecticide (e.g., **nootkatone**)
- Acetone
- Aspirator
- Non-blood-fed female mosquitoes (3-5 days old)
- Timer

Procedure:

- Prepare a stock solution of the insecticide in acetone.
- Coat the inside of the bottles with 1 ml of the insecticide solution. Control bottles are coated with acetone only.
- Roll and rotate the bottles until the acetone has completely evaporated, leaving a uniform coating of the insecticide.
- Introduce 20-25 female mosquitoes into each bottle using an aspirator.
- Record the number of knocked-down mosquitoes at regular intervals for up to 2 hours.
- After the exposure period, transfer the mosquitoes to a clean recovery cup with access to a sugar source.
- Record mortality at 24 hours post-exposure.
- Calculate the LC50 (Lethal Concentration to kill 50% of the mosquitoes) and KT50 (Knockdown Time for 50% of the mosquitoes) using appropriate statistical software.



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Caption: Workflow for the CDC mosquito bottle bioassay.

Formulation Considerations

The volatility of **nootkatone** can limit its residual activity in the field.[16][17] Encapsulation techniques, such as using lignin, have been shown to improve its persistence, reduce phytotoxicity, and enhance its efficacy.[16][17][18][19] Researchers and developers should consider these advanced formulation strategies to optimize the performance of **nootkatone**-based products for tick and mosquito control. Emulsifiable concentrate formulations can be effective but may cause plant damage at higher concentrations.[18][20]

Safety Profile

Nootkatone has a favorable safety profile. It is classified as practically non-toxic to birds, mammals, and bees.[3] The U.S. Environmental Protection Agency (EPA) has registered **nootkatone** for use in insecticides and insect repellents.[1][21] It is also approved by the Food and Drug Administration (FDA) as a food additive and is widely used in fragrances.[3][22]

Conclusion

Nootkatone represents a significant advancement in the development of biopesticides for the control of ticks and mosquitoes. Its unique mode of action, coupled with its efficacy and safety, makes it a valuable alternative to conventional synthetic pesticides, particularly in the face of growing insecticide resistance.[1][2] The data and protocols presented here provide a solid foundation for further research and development of **nootkatone**-based vector control solutions.

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